

# Safeguarding Your Research: A Guide to Handling N-Propionyl Mesalazine-d3

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## Compound of Interest

Compound Name: N-Propionyl Mesalazine-d3

Cat. No.: B589185

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For Researchers, Scientists, and Drug Development Professionals: This document provides essential safety and logistical information for the handling and disposal of **N-Propionyl Mesalazine-d3**. As your trusted partner in laboratory safety, we aim to provide value beyond the product itself, ensuring your research is conducted in the safest possible environment.

**N-Propionyl Mesalazine-d3** is the deuterium-labeled version of N-Propionyl Mesalazine and is often used as an internal standard in quantitative analysis.[1][2] While specific safety data for the deuterated form is not readily available, the hazards are expected to be similar to its non-deuterated counterpart, Mesalazine. The following guidance is based on the safety data for Mesalazine.

## Hazard Identification and Immediate Precautions

Based on available safety data for similar compounds, **N-Propionyl Mesalazine-d3** is presumed to:

- Cause skin irritation.[3]
- Cause serious eye irritation.[3]
- May cause respiratory irritation.[3]

It is crucial to handle this compound with appropriate care to avoid direct contact and inhalation.

## Personal Protective Equipment (PPE)

The following table summarizes the essential personal protective equipment required when handling **N-Propionyl Mesalazine-d3**.

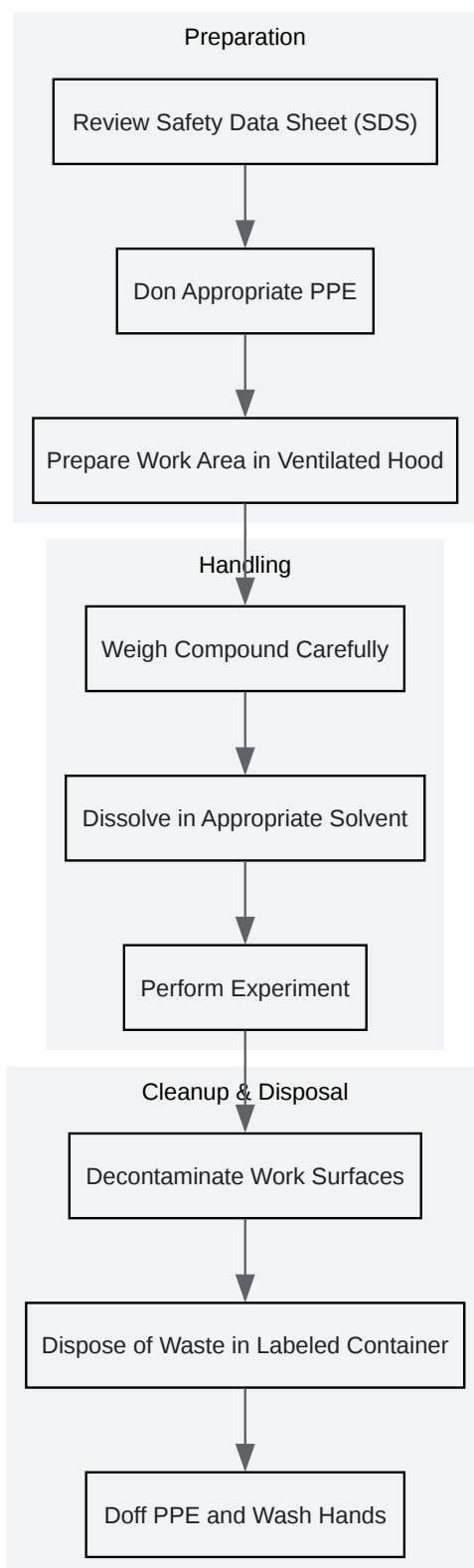
PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashing.[4]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term protection. Always inspect gloves for integrity before use and change them immediately upon contamination.[4]
Body Protection	Laboratory Coat	A long-sleeved lab coat that fits properly and is kept buttoned is required to protect the skin.[4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	Use in a well-ventilated area. If engineering controls are insufficient to maintain exposure below permissible limits, a respirator is necessary.[3][4]

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical to ensure safety. The following step-by-step procedures and diagrams outline the recommended workflow.

## Experimental Workflow for Handling N-Propionyl Mesalazine-d3

The following diagram illustrates the standard operating procedure for safely handling **N-Propionyl Mesalazine-d3** from receipt to disposal.



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*Figure 1: Step-by-step workflow for handling **N-Propionyl Mesalazine-d3**.*

## Detailed Experimental Protocol

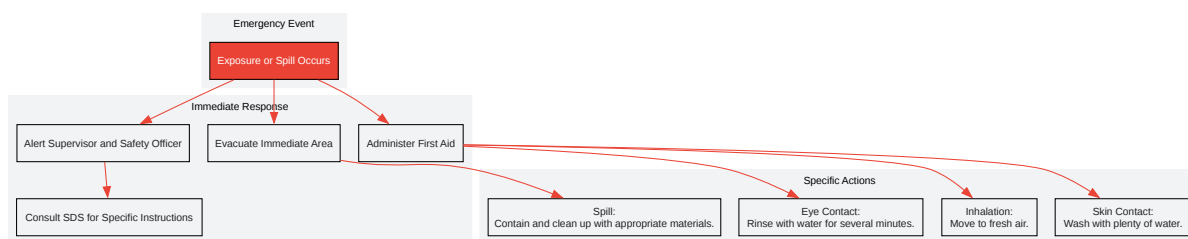
- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for Mesalazine.
  - Put on all required personal protective equipment as detailed in the table above.
  - Ensure the work area, preferably a chemical fume hood, is clean and operational.
- Handling:
  - Carefully weigh the required amount of **N-Propionyl Mesalazine-d3**, avoiding the creation of dust.
  - Dissolve the compound in the desired solvent, using a closed or covered container to minimize vapors.
  - Proceed with the experimental procedure, maintaining awareness of potential hazards.
- Cleanup and Disposal:
  - After the experiment is complete, decontaminate all work surfaces with an appropriate cleaning agent.
  - Dispose of all waste, including unused compound, solutions, and contaminated consumables, in a clearly labeled hazardous waste container in accordance with local, state, and federal regulations.
  - Carefully remove PPE, avoiding contamination of skin and clothing. Wash hands thoroughly with soap and water.

## Emergency Response Plan

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## Emergency Response Workflow

The following diagram outlines the immediate steps to take in an emergency situation.



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Figure 2: Emergency response plan for incidents involving ***N-Propionyl Mesalazine-d3***.

## First Aid Measures

- If on Skin: Immediately wash the affected area with plenty of water. Remove contaminated clothing.
- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.

In all cases of exposure, seek medical attention and show the Safety Data Sheet to the attending physician.

By adhering to these safety protocols, you can minimize risks and ensure a safe laboratory environment for your critical research.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. veeprho.com [veeprho.com]
- 3. biosynth.com [biosynth.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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